

A Comparative Analysis of the Physicochemical Properties of Carboxylic Acids

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Compound of Interest

Compound Name: 4-Ethenyloxane-4-carboxylic acid

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This guide provides a detailed comparison of the key physicochemical properties of carboxylic acids, including acidity (pKa), boiling and melting points, and solubility. The information is intended for researchers, scientists, and professionals in drug development to offer a clear understanding of how the structure of carboxylic acids influences their physical behavior, supported by experimental data and methodologies.

Quantitative Data Summary

The physicochemical properties of carboxylic acids vary predictably with their molecular structure, primarily the length of the carbon chain. The following table summarizes these properties for a homologous series of straight-chain alkanolic acids.

Carboxylic Acid	Chemical Formula	Molar Mass (g/mol)	Melting Point (°C)	Boiling Point (°C)	Solubility (g/100 mL H ₂ O)	pKa
Methanoic Acid	HCOOH	46.03	8.4	101	Miscible	3.75
Ethanoic Acid	CH ₃ COOH	60.05	16.6	118	Miscible	4.76
Propanoic Acid	CH ₃ CH ₂ COOH	74.08	-20.8	141	Miscible	4.87
Butanoic Acid	CH ₃ (CH ₂) ₂ COOH	88.11	-5.5	164	Miscible	4.82
Pentanoic Acid	CH ₃ (CH ₂) ₃ COOH	102.13	-34.5	186	4.97	4.84
Hexanoic Acid	CH ₃ (CH ₂) ₄ COOH	116.16	-3.4	205	1.0	4.85
Heptanoic Acid	CH ₃ (CH ₂) ₅ COOH	130.18	-7.5	223	0.24	4.89
Octanoic Acid	CH ₃ (CH ₂) ₆ COOH	144.21	16.7	239	0.07	4.89
Nonanoic Acid	CH ₃ (CH ₂) ₇ COOH	158.24	12.5	255	0.03	4.96
Decanoic Acid	CH ₃ (CH ₂) ₈ COOH	172.26	31.9	270	0.015	4.90

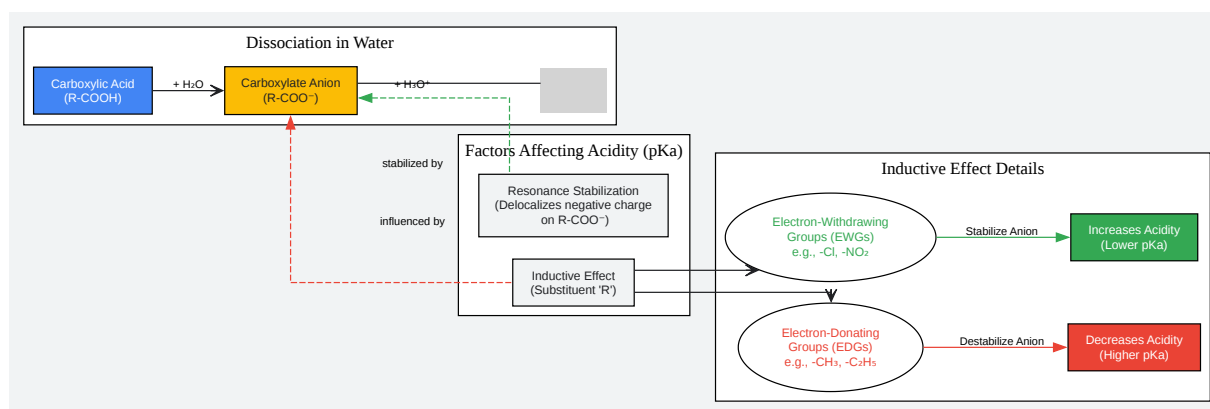
Note: Data is compiled from multiple sources. Slight variations may exist depending on experimental conditions.

Key Physicochemical Properties and Their Determinants

Acidity (pKa)

Carboxylic acids are weak acids that partially ionize in aqueous solutions to form a carboxylate ion and a proton (H^+)[1]. Their acidity is quantified by the pKa value; a lower pKa indicates a stronger acid[1]. The acidity is primarily determined by the stability of the resulting carboxylate ion[2].

- **Resonance Stabilization:** The negative charge on the carboxylate ion is delocalized across both oxygen atoms through resonance. This delocalization stabilizes the conjugate base, making the parent carboxylic acid more acidic compared to alcohols (pKa ~15-18), which lack this feature[2].
- **Inductive Effect:** The acidity is significantly influenced by substituents on the carbon chain[2][3].
 - **Electron-Withdrawing Groups (EWGs)**, such as halogens (F, Cl) or the nitro group (NO_2), pull electron density away from the carboxyl group. This effect further stabilizes the carboxylate anion, increasing the acid's strength and lowering its pKa[2][4][5][6]. For example, trichloroacetic acid is a much stronger acid than acetic acid[5].
 - **Electron-Donating Groups (EDGs)**, like alkyl groups, push electron density towards the carboxyl group. This destabilizes the carboxylate anion, making the acid weaker and increasing its pKa[2][3][5]. This is why formic acid (pKa 3.75) is a stronger acid than acetic acid (pKa 4.76)[4][5].



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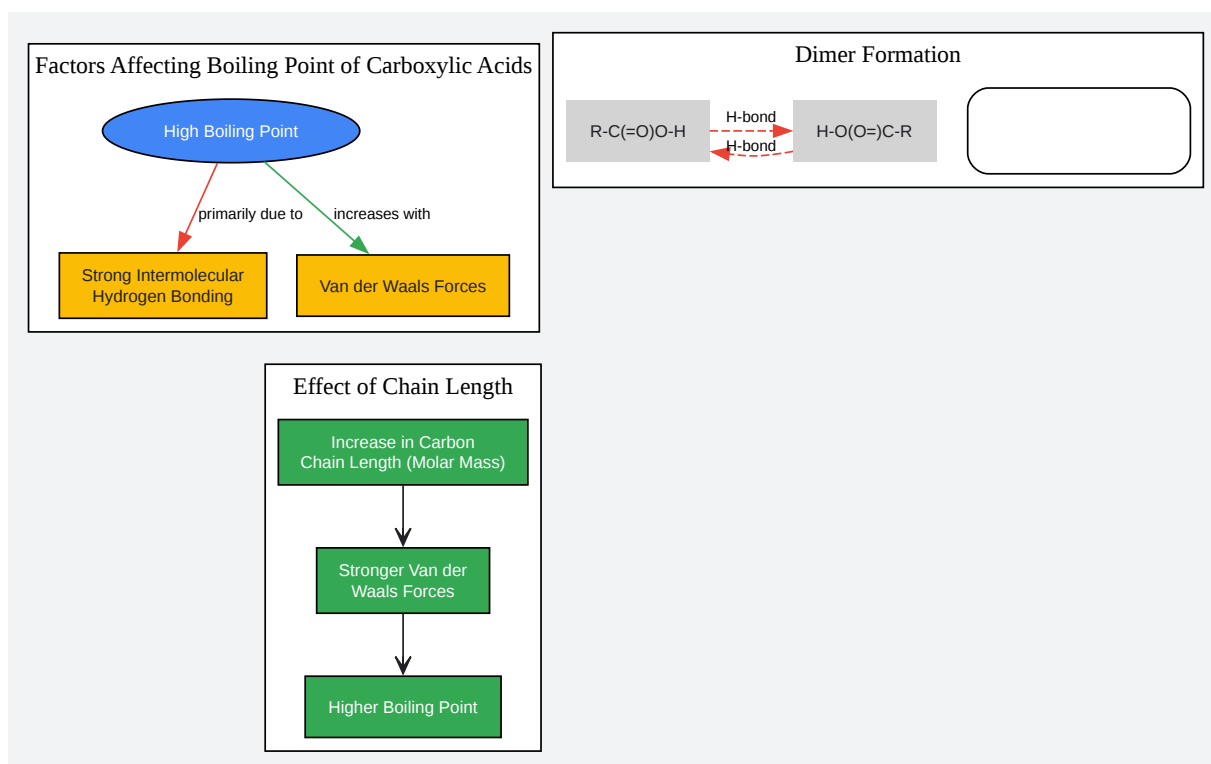
Caption: Factors influencing the acidity of carboxylic acids.

Boiling and Melting Points

Carboxylic acids have significantly higher boiling points compared to alcohols, aldehydes, or ketones of similar molecular weight^{[1][5][7]}. This is primarily due to their ability to form strong intermolecular hydrogen bonds.

- **Hydrogen Bonding and Dimerization:** In the liquid state, carboxylic acid molecules form stable dimers through two hydrogen bonds^{[5][6][8]}. This dimerization effectively doubles the molecular weight of the interacting units, which increases the energy required to vaporize the compound, resulting in a high boiling point^{[5][8]}.
- **Van der Waals Forces:** As the length of the hydrocarbon chain increases, so do the van der Waals dispersion forces between molecules. This trend leads to a steady increase in boiling points with increasing molar mass^{[7][9][10]}.

- **Melting Points:** The melting points of carboxylic acids do not increase as regularly as boiling points. Unbranched acids with an even number of carbon atoms have higher melting points than the adjacent homologs with an odd number of carbons. This is attributed to more efficient crystal lattice packing for the even-numbered acids[6][11].



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Caption: Intermolecular forces governing carboxylic acid boiling points.

Solubility

The solubility of carboxylic acids in water is a balance between the polar carboxyl group and the nonpolar hydrocarbon chain.

- **Short-Chain Acids:** Carboxylic acids with one to four carbon atoms are completely miscible with water[7]. The polar carboxyl group can readily form hydrogen bonds with water molecules, overcoming the hydrophobic nature of the short alkyl chain[7][8].
- **Long-Chain Acids:** As the carbon chain length increases beyond four carbons, the nonpolar hydrocarbon portion becomes more dominant, leading to a sharp decrease in water solubility[5][7][9]. Acids with more than ten carbon atoms are essentially insoluble in water but are soluble in less polar organic solvents like ether and ethanol[7].
- **Salt Formation:** Insoluble carboxylic acids can be dissolved in water by converting them into their corresponding carboxylate salts. This is achieved by reacting the acid with a strong base like sodium hydroxide (NaOH) or potassium hydroxide (KOH), as the resulting ionic salts are generally water-soluble[5].

Experimental Protocols

Determination of pKa (Acidity Constant)

Method: Potentiometric Titration This is a high-precision technique for determining pKa values[12].

- **Preparation:** A precise weight (e.g., 200 mg) of the carboxylic acid is dissolved in a known volume of deionized water (or a water/co-solvent mixture if solubility is low)[13]. A standardized solution of a strong base (e.g., 0.1 M NaOH) is prepared[14].
- **Titration:** The carboxylic acid solution is placed in a beaker with a magnetic stirrer. A calibrated pH electrode is submerged in the solution.
- **Data Collection:** The titrant (NaOH solution) is added in small, precise increments. After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- **Analysis:** The collected data (pH vs. volume of titrant added) is plotted to create a titration curve. The pKa is the pH at the half-equivalence point, which is the point where half of the

acid has been neutralized by the base. This point corresponds to the inflection point of the sigmoid curve[12][15].

Determination of Boiling Point

Method: Thiele Tube (for small samples) This method is suitable for determining the boiling point of small quantities of a liquid[16].

- Apparatus Setup: A small amount of the liquid carboxylic acid (0.25-0.5 mL) is placed into a small test tube (Durham tube)[16]. A capillary tube, sealed at one end, is placed inside the test tube with its open end submerged in the liquid[17][18].
- Assembly: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling-point oil (like mineral or silicone oil)[16][17].
- Heating: The side arm of the Thiele tube is gently and continuously heated. This design ensures uniform heating of the oil via convection currents[17].
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit. When the boiling point is reached, the liquid's vapor pressure equals the atmospheric pressure, and a rapid, continuous stream of bubbles will emerge from the capillary tube[16][17].
- Measurement: Heating is stopped, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid is just drawn back into the capillary tube[16][17].

Determination of Solubility

Method: Qualitative and Quantitative Analysis

- Qualitative Test:
 - Add a small, measured amount of the carboxylic acid (e.g., 25 mg solid or 1 drop liquid) to a test tube containing a known volume of solvent (e.g., 0.5 mL water)[19].

- Agitate the mixture vigorously. Observe if the substance dissolves completely, partially, or not at all[19][20].
- For water-soluble acids, the resulting solution can be tested with pH paper; a pH of 4 or lower is indicative of a carboxylic acid[19][21].
- For water-insoluble acids, solubility can be tested in a 5% aqueous solution of sodium bicarbonate (NaHCO_3). The observation of effervescence (CO_2 bubbles) is a strong indication of a carboxylic acid[13][19].
- Quantitative Measurement (Shake-Flask Method):
 - An excess amount of the carboxylic acid is added to a known volume of the solvent (e.g., water) in a sealed flask.
 - The mixture is agitated (shaken or stirred) at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
 - The undissolved solute is removed by filtration or centrifugation.
 - The concentration of the carboxylic acid in the clear, saturated solution is then determined using an appropriate analytical technique, such as titration or spectroscopy. This concentration represents the solubility of the compound at that temperature.

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